

Safe Disposal of Tetrahydrofuran-3-carboxylic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: Tetrahydrofuran-3-carboxylic acid

Cat. No.: B120303

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For researchers, scientists, and professionals in drug development, the proper management and disposal of chemical reagents are paramount to ensuring laboratory safety and regulatory compliance. This document provides a detailed, step-by-step protocol for the safe disposal of **Tetrahydrofuran-3-carboxylic acid** (CAS No. 89364-31-8), a vital component in various synthetic pathways. Adherence to these procedures is critical for mitigating risks and maintaining a secure research environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the specific Safety Data Sheet (SDS) for **Tetrahydrofuran-3-carboxylic acid**. The following is a summary of essential safety measures.

Personal Protective Equipment (PPE): When handling **Tetrahydrofuran-3-carboxylic acid**, the following PPE is mandatory:

- **Eye Protection:** Wear safety glasses that meet NIOSH (US) or EN 166 (EU) standards. For larger quantities or when there is a risk of splashing, a full-face visor should be used.^[1]
- **Hand Protection:** Use suitable chemical-resistant gloves that comply with EU Directive 89/686/EEC and the EN 374 standard.^[1]
- **Body Protection:** A lab coat or other protective clothing is required to prevent skin contact.^[1]

- Respiratory Protection: All handling should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of vapors or mists.[1]

Engineering Controls: Ensure that emergency eyewash stations and safety showers are readily accessible in the handling area.

Hazard and Safety Data

The primary hazards associated with **Tetrahydrofuran-3-carboxylic acid** are skin and eye irritation.[1] It is crucial to avoid contact with strong acids, bases, oxidizing agents, and reducing agents.[1]

Property	Data	Reference
CAS Number	89364-31-8	[2]
Molecular Formula	C ₅ H ₈ O ₃	
Appearance	Colorless to Light yellow clear liquid	[3]
Hazards	Causes skin irritation, Causes serious eye irritation.[1] May cause respiratory irritation.[1]	[1]
Storage	Store in a cool, well-ventilated area in a tightly closed container.[1]	[1]
Incompatible Materials	Strong acids, Strong bases, Oxidizing and reducing agents.[1]	[1]

Step-by-Step Disposal Protocol

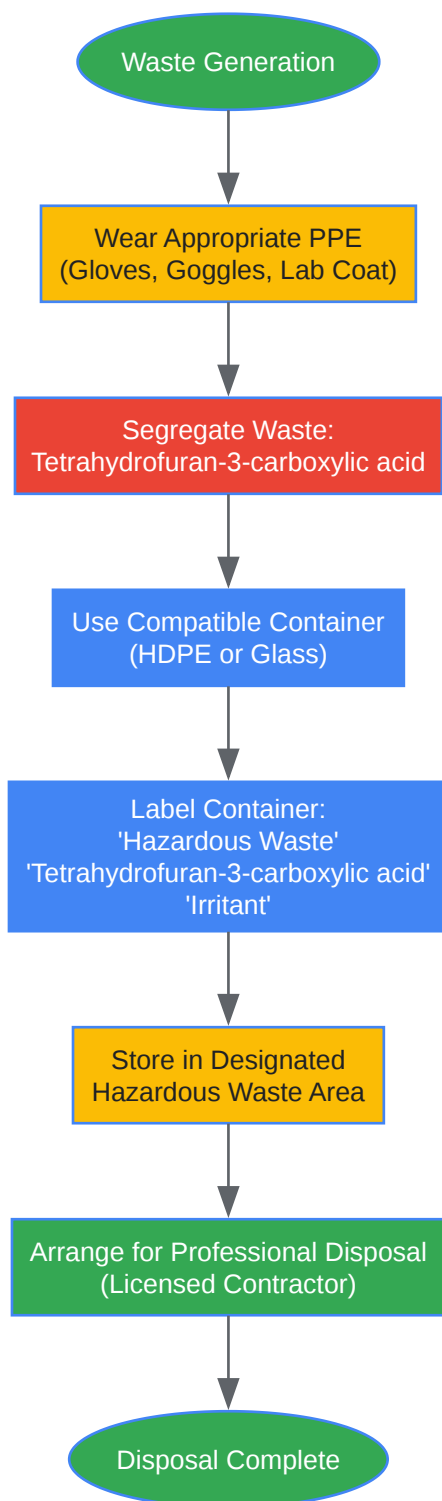
The disposal of **Tetrahydrofuran-3-carboxylic acid** must be managed as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash.

- Waste Identification and Segregation:

- Clearly label a dedicated, sealable waste container with "Hazardous Waste" and the full chemical name: "**Tetrahydrofuran-3-carboxylic acid**".
- Indicate the associated hazards on the label (e.g., "Irritant").
- Do not mix this waste with other chemical waste streams unless compatibility has been confirmed.
- Containerization:
 - Use a container that is compatible with carboxylic acids. High-density polyethylene (HDPE) or glass containers are generally suitable.
 - Ensure the container is in good condition, with no leaks or cracks, and has a tightly fitting cap.[\[1\]](#)
- Storage of Waste:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - The storage area should be cool, dry, and well-ventilated, away from incompatible materials.[\[1\]](#)
- Spill Cleanup:
 - In case of a small spill, absorb the material with sand or vermiculite.[\[1\]](#)
 - Transfer the cleanup material to a suitable, labeled container for disposal.[\[1\]](#)
 - Do not discharge spill cleanup materials into rivers or drains.[\[1\]](#)
- Professional Disposal:
 - Arrange for the collection and disposal of the waste through a licensed and certified hazardous waste disposal company.
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Tetrahydrofuran-3-carboxylic acid**.



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Caption: Disposal workflow for **Tetrahydrofuran-3-carboxylic acid**.

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